

2-Bromo-5-methoxyaniline hydrochloride structure

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Compound of Interest

Compound Name: *2-Bromo-5-methoxyaniline hydrochloride*

Cat. No.: *B144421*

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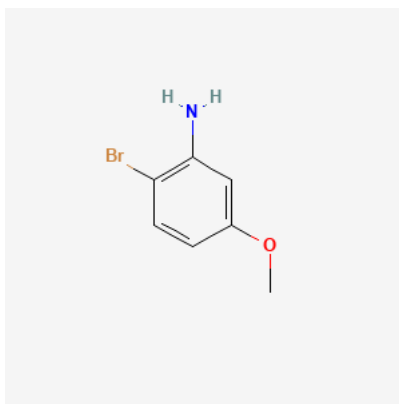
An In-Depth Technical Guide to **2-Bromo-5-methoxyaniline Hydrochloride**: Structure, Synthesis, and Applications

Introduction

2-Bromo-5-methoxyaniline hydrochloride is a significant chemical intermediate, playing a crucial role as a building block in the synthesis of a wide array of complex organic molecules. Its structure, featuring a benzene ring substituted with bromo, methoxy, and amino groups, provides a versatile scaffold for constructing pharmacologically active compounds and advanced materials.[1] This guide offers a comprehensive overview of **2-Bromo-5-methoxyaniline hydrochloride**, detailing its chemical structure, properties, a validated synthesis protocol, and its applications in drug discovery and materials science, designed for researchers, scientists, and professionals in drug development.

Chemical Structure and Physicochemical Properties

2-Bromo-5-methoxyaniline is an aromatic amine with a bromine atom at position 2 and a methoxy group at position 5 relative to the amino group.[1] The hydrochloride salt is formed by the protonation of the amino group with hydrochloric acid. This salt form often enhances the compound's stability and handling characteristics.



Structure of 2-Bromo-5-methoxyaniline:

Image Source: PubChem CID 793016.[\[2\]](#)

The key physicochemical properties of 2-Bromo-5-methoxyaniline and its hydrochloride salt are summarized in the table below.

Property	Value	Source
IUPAC Name	2-bromo-5-methoxyaniline	PubChem[2]
Synonyms	3-amino-4-bromoanisole, 6-Bromo-m-anisidine	ChemicalBook[3][4]
CAS Number	59557-92-5 (free base)	PubChem[2]
129968-11-2 (hydrochloride salt)	ChemicalBook[5]	
Molecular Formula	C ₇ H ₈ BrNO (free base)	PubChem[2]
C ₇ H ₉ BrClNO (hydrochloride salt)	ChemicalBook[5]	
Molecular Weight	202.05 g/mol (free base)	PubChem[2]
238.51 g/mol (hydrochloride salt)	ChemicalBook[5]	
Appearance	White to light brown crystalline powder	ChemBK, Parchem[4][6]
Melting Point	189-190 °C	Chemos GmbH, ChemBK[4][7]
Boiling Point	280.1±20.0 °C at 760 mmHg	Chemos GmbH[7]
Solubility	Soluble in organic solvents like ethanol, methanol, and dichloromethane; insoluble in water.	ChemBK[3]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	Sigma-Aldrich

Synthesis of 2-Bromo-5-methoxyaniline

A common and efficient method for the synthesis of 2-Bromo-5-methoxyaniline involves the reduction of a nitro-aromatic precursor, 4-Bromo-3-nitroanisole. This reaction is a classic example of nitro group reduction, a fundamental transformation in organic synthesis.

Causality of Experimental Choices

The chosen synthetic route leverages the selective reduction of a nitro group in the presence of other functional groups (bromo and methoxy).

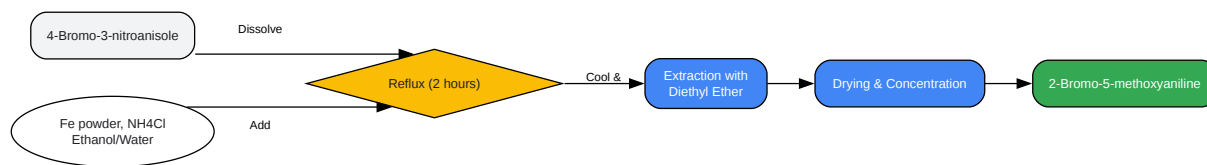
- **Choice of Reducing Agent:** A combination of iron powder and ammonium chloride in an ethanol/water solvent system is employed. Iron is a cost-effective and chemoselective reducing agent for nitroarenes. The reaction proceeds via single electron transfers from the iron surface.
- **Role of Ammonium Chloride:** Ammonium chloride acts as a mild proton source and an electrolyte, facilitating the reaction and preventing the formation of a passivating layer of iron oxides on the metal surface. This ensures the reaction proceeds to completion.
- **Solvent System:** The ethanol/water mixture is used to dissolve both the organic substrate (4-Bromo-3-nitroanisole) and the inorganic reagents (ammonium chloride), creating a homogenous reaction medium.

Experimental Protocol

The following is a step-by-step protocol for the synthesis of 2-Bromo-5-methoxyaniline from 4-Bromo-3-nitroanisole.^[8]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 4-Bromo-3-nitroanisole (1 equivalent) in a mixture of ethanol and water.
- **Addition of Reagents:** To this solution, add iron powder (5 equivalents) and ammonium chloride (4 equivalents).
- **Reflux:** Heat the reaction mixture to reflux and maintain for approximately 2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion, cool the reaction mixture and extract the product with a suitable organic solvent, such as diethyl ether.
- **Purification:** Combine the organic extracts, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield 2-Bromo-5-methoxyaniline. Further purification can be achieved by column chromatography if necessary.

Synthesis Workflow Diagram



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Caption: Synthesis of 2-Bromo-5-methoxyaniline from 4-Bromo-3-nitroanisole.

Applications in Research and Drug Development

2-Bromo-5-methoxyaniline hydrochloride is a valuable precursor in the synthesis of various high-value molecules due to its reactive sites that allow for further chemical modifications.

- **Pharmaceutical Intermediates:** It is a key intermediate in the development of epidermal growth factor receptor (EGFR) inhibitors, which are a class of targeted cancer therapies.[9][10] The compound also serves as a starting material for the synthesis of melatonergic ligands and urolithin derivatives, which have potential applications in treating sleep disorders and inflammatory diseases, respectively.[8][9]
- **OLED Materials:** In the field of materials science, 2-Bromo-5-methoxyaniline is used as an intermediate for creating organic light-emitting diode (OLED) materials for advanced display technologies.[8][9][10]

Analytical Characterization

The identity and purity of 2-Bromo-5-methoxyaniline and its hydrochloride salt are typically confirmed using a range of standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR are used to elucidate the chemical structure and confirm the positions of the substituents on the aromatic ring.

- **Mass Spectrometry (MS):** Techniques like LC-MS (Liquid Chromatography-Mass Spectrometry) are employed to determine the molecular weight and fragmentation pattern of the compound.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a standard method for assessing the purity of the compound.

Safety and Handling

2-Bromo-5-methoxyaniline hydrochloride should be handled with care in a laboratory setting, following standard safety protocols.

Hazard Identification

The compound is classified with the following GHS hazard statements.[\[2\]](#)[\[11\]](#)

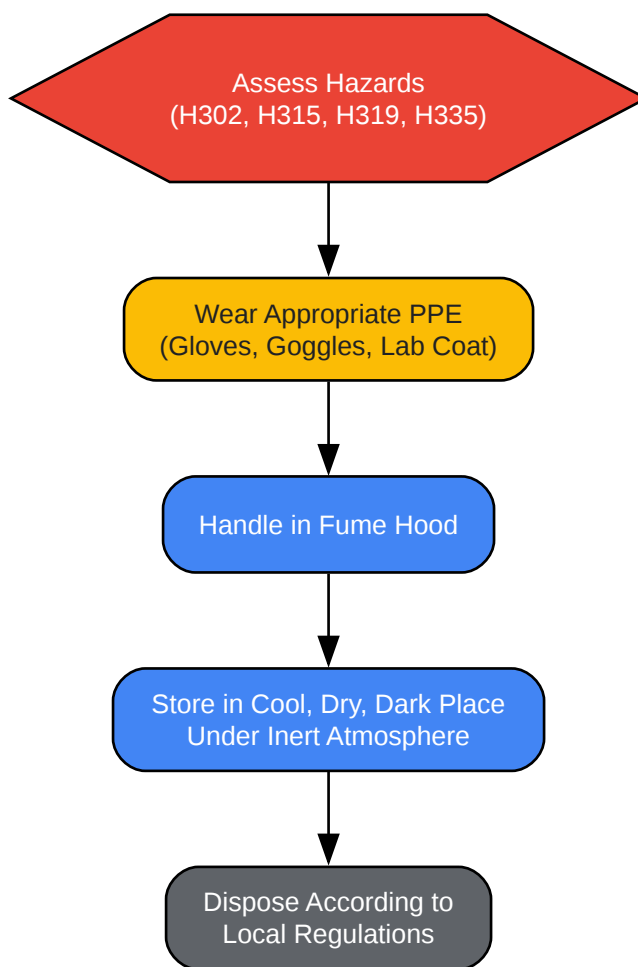
Hazard Code	Statement	GHS Class
H302	Harmful if swallowed	Acute Toxicity, Oral (Category 4)
H315	Causes skin irritation	Skin Irritation (Category 2)
H319	Causes serious eye irritation	Eye Irritation (Category 2)
H335	May cause respiratory irritation	Specific Target Organ Toxicity — Single Exposure (Category 3)

Safe Handling and Storage

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[7\]](#) Work should be conducted in a well-ventilated area or a chemical fume hood.[\[7\]](#)
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and dark place, under an inert atmosphere to prevent degradation.[\[12\]](#)

- First Aid: In case of skin contact, wash immediately with plenty of soap and water.[5] For eye contact, rinse cautiously with water for several minutes.[5] If inhaled, move the person to fresh air.[5] If swallowed, rinse the mouth with water and seek immediate medical attention.[5][7]

Logical Flow for Safe Handling



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Caption: Recommended workflow for the safe handling of 2-Bromo-5-methoxyaniline HCl.

Conclusion

2-Bromo-5-methoxyaniline hydrochloride is a fundamentally important building block in modern organic synthesis. Its versatile structure allows for the creation of a diverse range of molecules with significant applications in pharmaceuticals and material science. A thorough

understanding of its properties, synthesis, and safe handling procedures is essential for researchers and scientists working with this compound. The protocols and information presented in this guide provide a solid foundation for its effective and safe utilization in a research and development setting.

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